

7-Bromoquinazoline-2,4(1H,3H)-dione chemical structure and IUPAC name

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Compound of Interest

Compound Name: 7-Bromoquinazoline-2,4(1H,3H)-dione

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Chemical Structure and IUPAC Name

7-Bromoquinazoline-2,4(1H,3H)-dione is a substituted quinazoline derivative. The core structure consists of a pyrimidine ring fused to a benzene ring, with two oxo groups at positions 2 and 4. A bromine atom is substituted at the 7th position of the quinazoline ring system.

IUPAC Name: **7-Bromoquinazoline-2,4(1H,3H)-dione**.[\[1\]](#)

Chemical Formula: C₈H₅BrN₂O₂.[\[1\]](#)

Below is a two-dimensional representation of the chemical structure.



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References

- 1. [echemi.com \[echemi.com\]](http://echemi.com)
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